

Strategic Procurement & Technical Utilization of 4-Ethoxy-3-fluorobenzyl Bromide

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Compound of Interest

Compound Name: 4-(Bromomethyl)-1-ethoxy-2-fluorobenzene

CAS No.: 1441070-49-0

Cat. No.: B2391333

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Part 1: Market Analysis & Pricing Strategy

Status: Niche Intermediate / Custom Synthesis Category CAS Registry Number: 261723-26-6
(Generic for isomer class; verify specific isomer with vendor) Chemical Formula: C

H

BrFO Molecular Weight: 233.08 g/mol

Unlike commodity reagents (e.g., 4-fluorobenzyl bromide), this specific isomer is often a "Make-to-Order" item. The pricing below reflects the Specialty Vendor market (e.g., Combi-Blocks, Enamine, Apollo Scientific) versus Custom Synthesis costs.

Estimated Market Pricing (FY 2025-2026)

Quantity	Market Price Estimate (Catalog)	Custom Synthesis Cost (FTE/Material)	Unit Cost Efficiency
1 g	\$85.00 - \$140.00	~\$800.00 (Min. charge)	Low (R&D only)
5 g	\$250.00 - \$380.00	~\$900.00	Medium
10 g	\$400.00 - \$650.00	~\$1,100.00	High (Best Value)

“

Procurement Insight: If the catalog price exceeds \$150/g, it is often more cost-effective to synthesize this compound in-house using the "3-Step Convergent Protocol" described in Part 3, provided you have access to standard organic synthesis facilities.

Part 2: Chemical Profile & Reactivity

The "Fluorine-Ethoxy" Effect

The 3-fluoro-4-ethoxy substitution pattern is not arbitrary. It is a bioisostere designed to modulate metabolic stability:

- **Metabolic Blocking:** The fluorine at the 3-position blocks oxidative metabolism (CYP450) at the electron-rich aromatic ring.
- **Conformational Lock:** The fluorine atom induces a specific conformation in the ethoxy side chain via electrostatic repulsion/attraction, often improving binding affinity in the target protein pocket.
- **Reactivity Warning:** The benzylic bromide is highly reactive (S

2). It is a lachrymator and hydrolyzes rapidly in moist air to the corresponding alcohol (4-ethoxy-3-fluorobenzyl alcohol), rendering it useless for nucleophilic substitutions.

Part 3: Synthesis & Manufacturing (The "Make" Option)

If commercial stock is unavailable or degraded, the following Self-Validating Protocol ensures high purity. This route avoids the radical bromination of toluene derivatives (which often yields difficult-to-separate impurities) and instead uses a clean alcohol-to-bromide conversion.

The 3-Step Convergent Protocol

Step 1: O-Alkylation

- Precursor: 3-Fluoro-4-hydroxybenzaldehyde (Commercial, ~\$30/25g).

- Reagents: Ethyl Iodide (1.2 eq), K

CO

(2.0 eq), DMF, 60°C, 4h.

- Checkpoint: Disappearance of phenolic -OH peak in IR/NMR.

Step 2: Reduction

- Reagents: NaBH

(0.5 eq), MeOH/THF (1:1), 0°C to RT, 1h.

- Product: 4-Ethoxy-3-fluorobenzyl alcohol.

- Checkpoint: Appearance of benzylic -CH

- doublet at ~4.6 ppm in

H-NMR.

Step 3: Bromination (Appel-Type or PBr

)

- Reagents: PBr

(0.4 eq) in CH

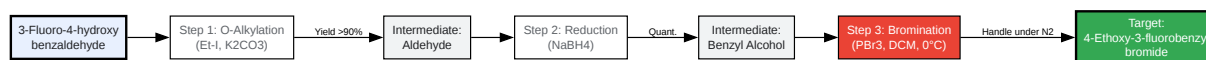
Cl

(DCM) at 0°C.

- Workup: Quench with ice water, extract DCM, wash with NaHCO
- Purification: Silica plug (Hexanes/EtOAc 9:1). Do not distill (thermal instability).

Workflow Visualization

The following diagram illustrates the synthesis logic and critical decision nodes.



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Caption: Figure 1. Convergent synthesis pathway prioritizing purity over raw yield. Step 3 requires strict moisture exclusion.

Part 4: Quality Control (QC) & Validation

Trusting a vendor label is insufficient for this reactive class. Use this decision tree to validate the material upon arrival or synthesis.

Analytical Specifications

- Appearance: White to off-white solid (low melting point) or colorless oil. Yellow/Orange indicates decomposition (HBr release).
- H-NMR (CDCl, 400 MHz):
 - 1.45 (t, 3H, -CH

)

- 4.10 (q, 2H, -OCH

-)

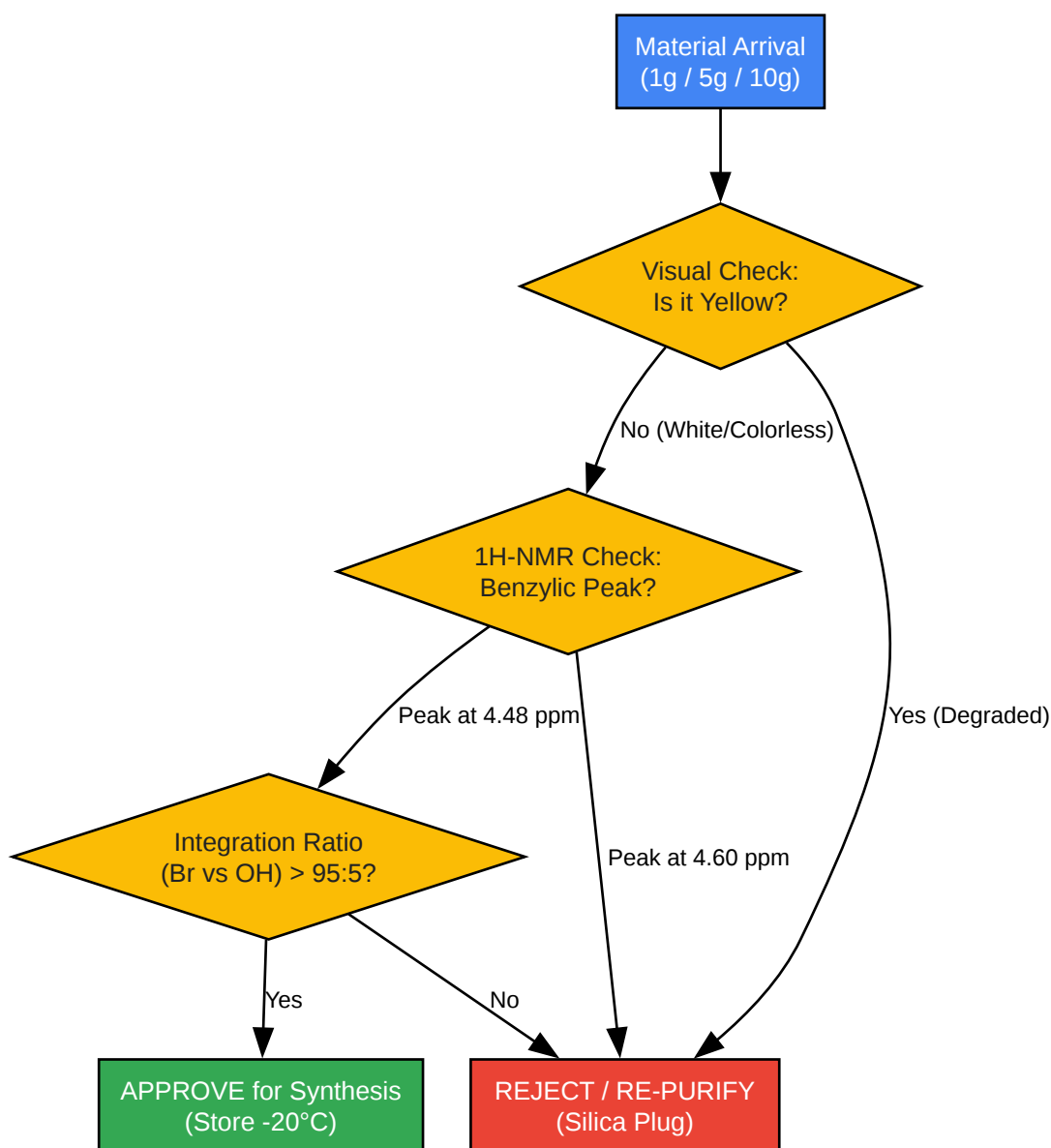
- 4.48 (s, 2H, -CH

Br) (Critical Purity Marker)

- 6.9-7.2 (m, 3H, Aromatic)

- Contamination Flag: A shift of the benzylic singlet from 4.48 ppm to ~4.60 ppm indicates hydrolysis to the alcohol.

QC Decision Logic



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Caption: Figure 2. Quality Control Decision Tree. Immediate NMR validation is required due to the hydrolytic instability of benzyl bromides.

Part 5: Handling & Safety (HSE)

- Hazard Class: Corrosive (Cat 1B), Lachrymator.
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen).

- Emergency: In case of skin contact, wash immediately with polyethylene glycol 400 (Roticlean) or copious water. Do not use organic solvents on skin as they increase absorption.

References

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